Technical Monograph: Structural & Functional Analysis of C10H12O Aromatic Aldehydes

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Compound of Interest

Compound Name:	*2-Ethyl-6-methylbenzaldehyde*
CAS No.:	*106976-44-7*
Cat. No.:	*B012423*

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Executive Summary

In the landscape of aromatic aldehydes, the molecular formula C10H12O represents a critical scaffold in medicinal chemistry and fragrance synthesis.[1][2][3] While multiple isomers exist, Cuminaldehyde (4-isopropylbenzaldehyde) stands as the commercially and pharmacologically dominant congener.[1][2] This guide provides a rigorous analysis of its nomenclature, synthesis, and therapeutic utility, specifically highlighting its emerging role as a small-molecule inhibitor of

-synuclein fibrillation in neurodegenerative research.[1][2]

Part 1: Structural Elucidation & Nomenclature[1][2]

IUPAC Derivation

The nomenclature for C10H12O follows the IUPAC hierarchy where the aldehyde group (-CHO) takes precedence over alkyl substituents.[1][2]

- Parent Structure: Benzaldehyde (C6H5CHO).[1][2]

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- Substituent: Isopropyl group

  , systematically named propan-2-yl.[1][2]

- Positioning: The aldehyde carbon is position 1.[1][2] The isopropyl group is at position 4 (para).[1][2][4][5][6]

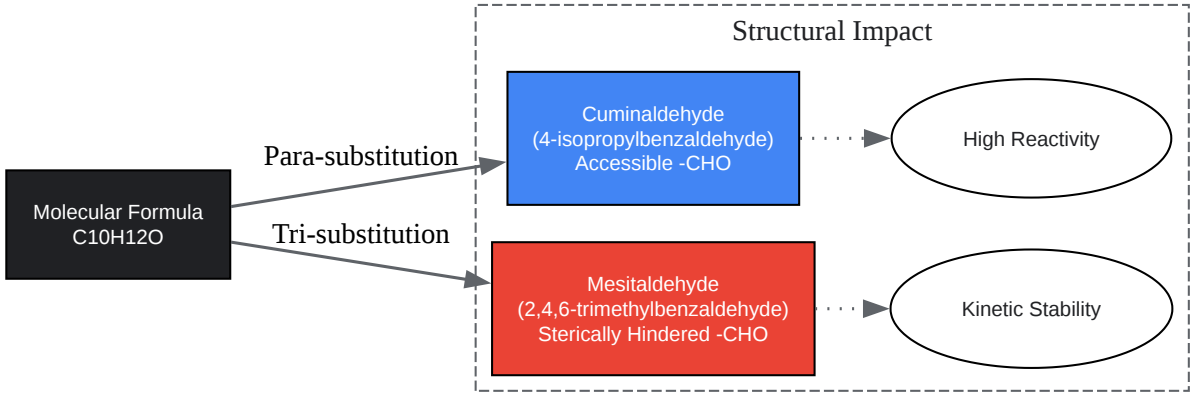
Official IUPAC Name:4-(propan-2-yl)benzaldehyde Common Name: Cuminaldehyde[1][2]

Isomeric Landscape: Steric vs. Electronic

While Cuminaldehyde is the primary focus, understanding its isomers is vital for structure-activity relationship (SAR) studies.[1][2] The most notable isomer, Mesitaldehyde, offers a stark contrast in steric hindrance.[1][2]

- Cuminaldehyde: Para-substituted; the aldehyde is sterically accessible, making it highly reactive to nucleophilic attack (e.g., Schiff base formation).[1][2]

- Mesitaldehyde (2,4,6-trimethylbenzaldehyde): The aldehyde is flanked by two ortho-methyl groups, creating significant steric bulk that retards nucleophilic addition, a property useful for stabilizing reactive intermediates.[1][2]



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Figure 1: Structural divergence of C10H12O isomers affecting chemical reactivity.

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Part 2: Physicochemical Profile[1][2][3]

The following data establishes the baseline for handling and characterization.

Property	Value	Context for Application
Molecular Weight	148.20 g/mol	Low MW facilitates blood-brain barrier (BBB) permeability.[1][2]
Boiling Point	235.5 °C	High boiling point requires vacuum distillation for purification.[1][2]
Density	0.977 g/mL	Slightly less dense than water; forms the upper layer in aqueous extractions.[1][2]
LogP	~3.0	Lipophilic; suggests good membrane permeability but poor aqueous solubility.[1][2]
Refractive Index	1.530	Useful for quick purity checks during distillation fractions.[1][2]
Solubility	Ethanol, Ether, CHCl3	Insoluble in water; requires DMSO or Tween-80 for bio-assays.[1][2]

Part 3: Synthetic Pathways (The "How")[1][2]

While extraction from Cuminum cyminum oil is possible, pharmaceutical applications require high-purity synthetic material to avoid batch-to-batch variation.[1][2] The Vilsmeier-Haack Formylation is the preferred laboratory method for converting cumene (isopropylbenzene) to cuminaldehyde due to its high regioselectivity for the para position.[1][2]

Protocol: Vilsmeier-Haack Formylation of Cumene[1][2]

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Reaction Principle: Electrophilic aromatic substitution using a chloroiminium ion generated in situ from DMF and POCl3.[1][2]

Reagents:

- Cumene (Isopropylbenzene): 1.0 eq[1][2]
- Phosphorus Oxychloride (

  ): 1.2 eq[1][2]
- Dimethylformamide (DMF): 1.5 eq[1][2]
- Dichloromethane (DCM): Solvent[1][2]

Step-by-Step Methodology:

- Reagent Preparation: In a flame-dried 3-neck round bottom flask under

  atmosphere, cool DMF (1.5 eq) to 0°C.
- Active Species Formation: Add

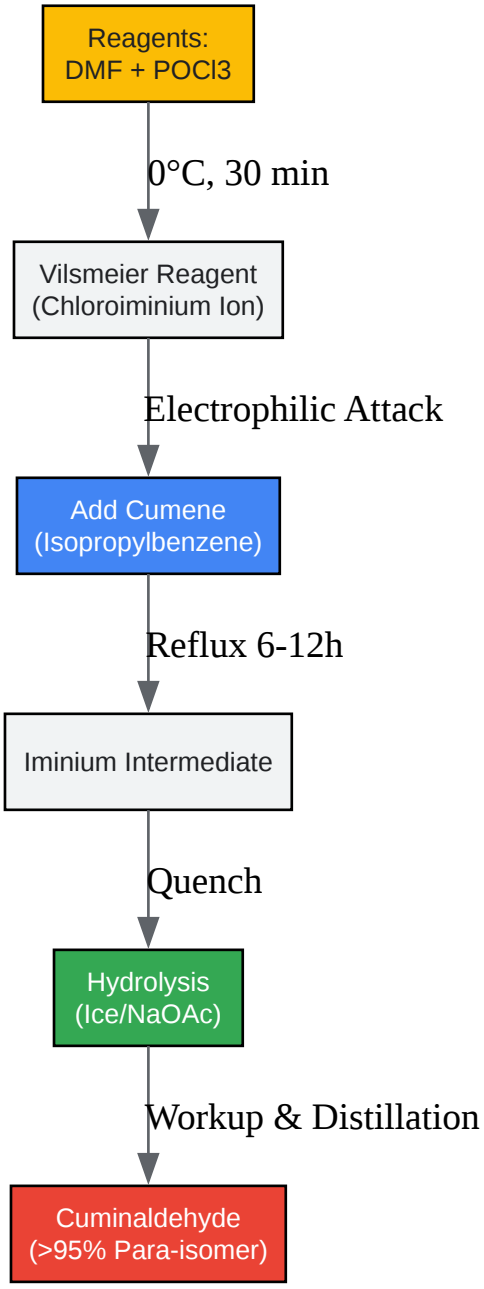
  (1.2 eq) dropwise over 30 minutes. The solution will turn slightly yellow/orange, indicating the formation of the Vilsmeier reagent (chloroiminium salt).[1][2] Caution: Exothermic.[1][2]
- Substrate Addition: Add Cumene (1.0 eq) dissolved in minimal dry DCM dropwise to the reaction mixture.
- Reflux: Warm to room temperature, then heat to reflux (approx. 40-50°C) for 6–12 hours. Monitor via TLC (Hexane:EtOAc 9:1).[1][2]
- Hydrolysis (Critical): Cool the mixture to 0°C. Pour onto crushed ice containing Sodium Acetate (to buffer pH ~5-6). Stir vigorously for 1 hour to hydrolyze the intermediate iminium salt into the aldehyde.
- Workup: Extract with DCM (3x). Wash organic layer with sat.[1][2]

  (to remove acid) and brine.[1][2] Dry over

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.[1][2]

- Purification: Distill under reduced pressure (vacuum) to isolate pure 4-isopropylbenzaldehyde.



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Figure 2: Vilsmeier-Haack synthetic workflow for high-purity Cuminaldehyde.

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Part 4: Analytical Characterization

Validating the structure requires precise interpretation of spectral data.[1][2]

Proton NMR (H-NMR, 400 MHz,)

The spectrum is distinct and self-validating:

- 1.30 ppm (d, 6H): The isopropyl methyl groups.[1][2] A strong doublet.[1][2]
- 3.00 ppm (sept, 1H): The methine proton of the isopropyl group.[1][2] Splits into a septet due to the 6 adjacent methyl protons.[1][2]
- 7.40 ppm (d, 2H, J=8 Hz): Aromatic protons meta to the aldehyde.[1][2]
- 7.80 ppm (d, 2H, J=8 Hz): Aromatic protons ortho to the aldehyde (deshielded by the carbonyl).[1][2]
- 9.98 ppm (s, 1H): The characteristic aldehyde proton.[1][2]

Infrared Spectroscopy (FT-IR)

- 1695–1705 cm

  : Strong C=O stretching vibration (conjugated aldehyde).[1][2]
- 2700–2800 cm

  : Fermi resonance doublet (C-H stretch of the aldehyde).[1][2]

Part 5: Therapeutic Potential & Drug Development[1][2]

Cuminaldehyde has transitioned from a flavorant to a bioactive lead compound.[1][2]

Neuroprotection: -Synuclein Inhibition

Research indicates Cuminaldehyde acts as a small-molecule inhibitor of

-synuclein fibrillation, a hallmark of Parkinson's Disease.[1][2][7]

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- Mechanism: It forms a Schiff base with lysine residues on

  -synuclein monomers, preventing the

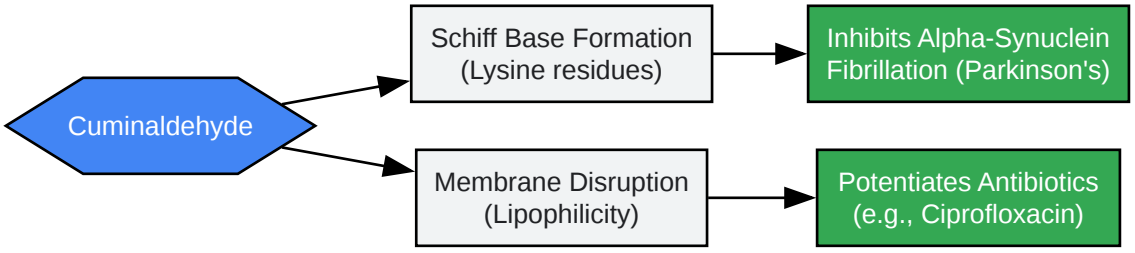
  -sheet stacking required for fibril formation [1].[1][2]

- Comparative Potency: Studies suggest it outperforms Baicalein in specific fibrillation assays due to its smaller size and ability to penetrate hydrophobic pockets.[1][2]

Antimicrobial Adjuvant

It exhibits synergy with conventional antibiotics (e.g., Ciprofloxacin) against E. coli and S. aureus.[1][2]

- Mechanism: The lipophilic nature allows it to disrupt bacterial cell membrane integrity, increasing the uptake of the co-administered antibiotic [2].[1][2]



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Figure 3: Pharmacological mechanisms of action in neuroprotection and antimicrobial therapy. [1][2]

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